

Reference Standard Characterization Guide: 2- {[2-(Methylamino)phenyl]methoxy}acetic acid[1]

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Compound of Interest

Compound Name: 2-{[2-(Methylamino)phenyl]methoxy}acetic acid

Cat. No.: B13229582

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Executive Summary

The characterization of **2-{[2-(Methylamino)phenyl]methoxy}acetic acid**—a critical structural fragment and potential process impurity in the synthesis of potassium-competitive acid blockers (P-CABs) like Vonoprazan—presents unique analytical challenges.[1] As a zwitterionic molecule containing both a secondary amine (basic) and a carboxylic acid (acidic), its behavior fluctuates significantly with pH, complicating standard chromatographic isolation.[1]

This guide objectively compares the two primary methodologies for establishing this molecule as a Primary Reference Standard: the traditional Mass Balance Approach versus the modern Quantitative NMR (qNMR) technique. We provide validated protocols to help pharmaceutical scientists achieve ICH Q3A/B compliance.

The Challenge: Zwitterionic Impurity Characterization

Before selecting a characterization route, one must understand the analyte's physicochemical profile.^[1] This molecule is not a simple neutral organic solid.^{[1][2][3][4][5][6][7]}

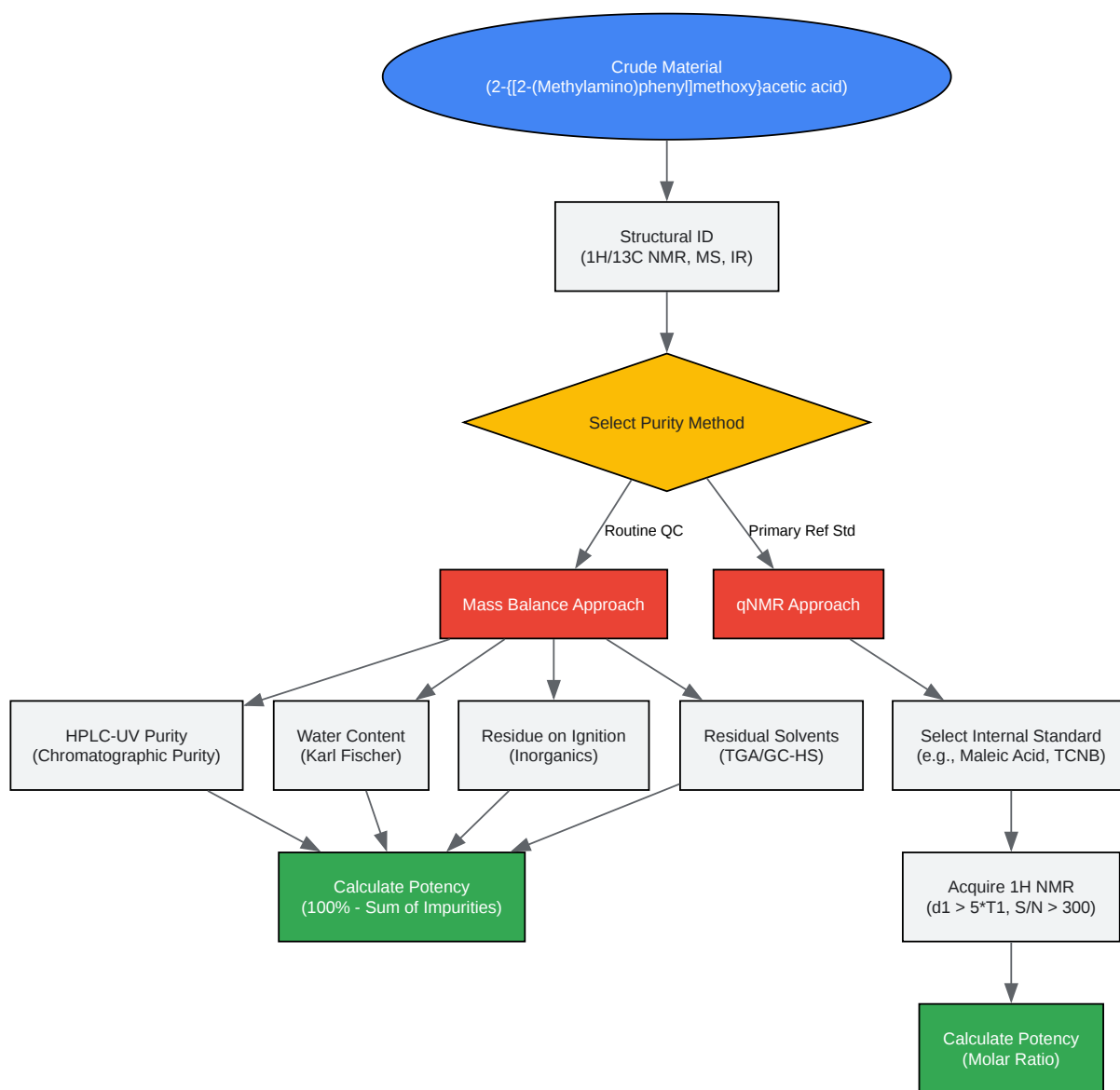
- Chemical Nature: Amphoteric (Zwitterionic).^[1]
- Solubility: High in DMSO and Methanol; pH-dependent solubility in water.^[1]
- Stability Risk: The secondary amine is prone to oxidation (N-oxide formation) and the ether linkage can be susceptible to acid hydrolysis under extreme stress.^[1]
- Hygroscopicity: The free acid form is often hygroscopic, making "as-is" weight determination difficult without rigorous drying.^[1]

Comparison of Characterization Pathways

Feature	Method A: Mass Balance (Traditional)	Method B: qNMR (Modern/Orthogonal)
Principle		Direct measurement of molar ratio against a NIST-traceable internal standard. ^[1]
Speed	Slow (Requires HPLC, KF, TGA, ROI).	Fast (Single experiment, < 1 hour).
Sample Requirement	High (>100 mg for all tests). ^[1]	Low (< 20 mg). ^[1]
Traceability	Indirect (Dependent on detector response factors). ^[1]	Direct (Traceable to Internal Standard). ^[1]
Hygroscopicity Bias	High risk (weighing errors propagate). ^[1]	Low risk (ratio-based measurement). ^[1]
Verdict	Best for Routine QC release methods.	Best for Primary Standard assignment.

Workflow Visualization

The following decision tree outlines the logical flow for characterizing this reference standard, ensuring no critical quality attribute is overlooked.



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Figure 1: Strategic workflow for establishing reference standard potency.^[1] The qNMR path offers a direct route to potency, bypassing the error propagation of the Mass Balance method.^[1]

Detailed Experimental Protocols

Protocol A: HPLC Purity Assessment (Mass Balance)

Objective: To separate the main peak from process impurities (e.g., unmethylated aniline derivatives).

Causality: Due to the amine (basic) and acid (acidic) groups, a mid-pH mobile phase would cause peak broadening due to zwitterionic exchange.^[1] We utilize a low pH method to keep the amine protonated and the acid suppressed, ensuring sharp peak shape on a C18 column.^[1]

- Column: Agilent Zorbax Eclipse Plus C18, 150 x 4.6 mm, 3.5 μ m (or equivalent).
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.2).^[1]
- Mobile Phase B: Acetonitrile.^[1]
- Gradient:
 - 0 min: 5% B
 - 15 min: 60% B
 - 20 min: 90% B^[1]
 - 25 min: 5% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.^[1]
- Detection: UV at 240 nm (Targeting the aniline absorption band).^[1]
- Temperature: 30°C.
- Acceptance Criteria: Main peak resolution > 2.0 from nearest impurity; Tailing factor < 1.5.

Protocol B: Quantitative NMR (qNMR)

Objective: Direct potency determination without requiring response factors.

Causality: We select Maleic Acid as the Internal Standard (IS) because its singlet (~6.3 ppm) falls in a clear region of the spectrum, distinct from the aromatic protons (6.5-7.5 ppm) and the methyl/methylene signals (2.8-4.6 ppm) of the analyte.^[1]

- Solvent: DMSO-d6 (Ensures full solubility of both the zwitterion and the IS).^[1]
- Internal Standard (IS): Maleic Acid (Traceable to NIST SRM).^[1]
- Sample Prep:
 - Weigh accurately ~10 mg of Analyte () and ~5 mg of IS () into the same vial.
 - Dissolve in 0.7 mL DMSO-d6.
- Acquisition Parameters (Critical for Accuracy):
 - Pulse Angle: 90°.
 - Relaxation Delay (d1): 60 seconds (Must be of the slowest relaxing proton).
 - Scans: 16 or 32 (to achieve S/N > 300:1).
 - Spectral Width: 20 ppm (to capture all signals and baseline).^[1]
- Integration:
 - Integrate the IS singlet (2H) at ~6.3 ppm.
 - Integrate the Analyte's N-Methyl singlet (3H) at ~2.8 ppm OR the O-CH₂ singlet (2H) at ~4.6 ppm.^[1]

Calculation:

Where:

- = Integral area[8]
- = Number of protons (e.g., 3 for methyl, 2 for maleic acid)
- = Molecular Weight[6]
- = Mass weighed[7]
- = Purity of the Internal Standard

Structural Elucidation & Data Interpretation

To validate the "Identity" pillar of E-E-A-T, the following spectral features must be confirmed.

Nucleus	Chemical Shift (, ppm)	Multiplicity	Assignment	Mechanistic Insight
1H	2.85	Singlet (3H)	N-CH3	Confirms methylation of the amine.[1] Absence suggests degradation to primary amine.[1]
1H	4.62	Singlet (2H)	O-CH2-COOH	Diagnostic for the acetic acid side chain.[1]
1H	6.5 - 7.2	Multiplets (4H)	Ar-H	1,2-disubstitution pattern (ortho) characteristic of the starting material scaffold. [1]
13C	~172.0	Singlet	C=O	Carbonyl carbon of the carboxylic acid.[1]
MS	196.2	[M+H]+	Parent Ion	Confirms MW of 195.2 g/mol ().[1]

Stability and Handling Recommendations

- Storage: Store at -20°C under Argon. The secondary amine is sensitive to oxidation.[1]
- Solution Stability: Solutions in mobile phase (pH 2.2) are stable for 24 hours.[1] Solutions in DMSO-d6 should be analyzed immediately as slow esterification can occur with trace acid presence.[1]

- Safety: Treat as a potent sensitizer. Use full PPE.[1]

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- To cite this document: BenchChem. [Reference Standard Characterization Guide: 2-[(2-(Methylamino)phenyl)methoxy]acetic acid[1]]. BenchChem, [2026]. [Online PDF]. Available

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